

An In-depth Technical Guide to the Weathering and Oxidation of Bornite

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Compound of Interest

Compound Name: *Bornite*

Cat. No.: *B072238*

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Executive Summary

Bornite (Cu_5FeS_4) is a significant copper iron sulfide mineral and a primary ore for copper extraction.^[1] Its behavior under weathering and oxidation conditions is of critical interest in various fields, including hydrometallurgy, environmental science, and economic geology. This technical guide provides a comprehensive overview of the chemical and mineralogical transformations **bornite** undergoes during weathering, the resulting oxidation products, and the methodologies used to study these processes. The supergene enrichment of **bornite**, a natural process concentrating copper near the Earth's surface, is a key focus, as it enhances the economic viability of ore deposits.^[1] Understanding these weathering pathways is crucial for optimizing copper leaching processes and mitigating the environmental impact of mining operations.

The Geochemistry of Bornite Weathering

The weathering of **bornite** is a complex geochemical process driven by exposure to atmospheric oxygen and meteoric water. This leads to the oxidation of the primary sulfide mineral and the formation of a variety of secondary minerals. This process is particularly important in the context of supergene enrichment, where leached metals from the upper, oxidized zone of an ore deposit are redeposited at depth, leading to a significant increase in copper concentration.

The initial stage of **bornite** weathering involves the oxidation of iron and the release of copper ions into solution. The presence of different oxidants, such as oxygen, ferric ions (Fe^{3+}), and hydrogen peroxide, significantly influences the reaction kinetics and the sequence of secondary mineral formation.[2]

Key Oxidation Reactions

The overall oxidation of **bornite** in the presence of oxygen can be represented by the following reaction:



In acidic environments, ferric iron (Fe^{3+}) is a potent oxidant for **bornite**:



These reactions lead to the mobilization of copper and the formation of acidic conditions, which can further drive the weathering of associated minerals.

Products of Bornite Weathering and Oxidation

The weathering of **bornite** results in a characteristic zonation of secondary minerals. These products can be broadly categorized into secondary sulfides and oxide-zone minerals.

Secondary Sulfide Zone (Supergene Enrichment)

In the lower, less-oxidizing part of the weathering profile, dissolved copper ions reprecipitate, forming copper-rich secondary sulfides. This process, known as supergene enrichment, is of significant economic importance. The primary transformations are:

- **Bornite** (Cu_5FeS_4) → Chalcocite (Cu_2S)
- **Bornite** (Cu_5FeS_4) → Covellite (CuS)

These secondary sulfides have a higher copper-to-sulfur ratio than the primary **bornite**, leading to a natural upgrading of the ore.[1]

Oxide Zone (Gossan)

In the upper, highly oxidized zone, known as the gossan or iron cap, **bornite** and other sulfides are completely broken down, leading to the formation of various oxide, carbonate, and sulfate minerals. Common oxidation products of **bornite** in this zone include:

- Malachite ($\text{Cu}_2(\text{CO}_3)(\text{OH})_2$)
- Azurite ($\text{Cu}_3(\text{CO}_3)_2(\text{OH})_2$)
- Cuprite (Cu_2O)
- Goethite ($\alpha\text{-FeO}(\text{OH})$)
- Jarosite ($\text{KFe}_3(\text{SO}_4)_2(\text{OH})_6$)

The presence of these colorful secondary copper minerals is often an indicator of underlying copper mineralization.

Quantitative Data on Bornite Leaching and Oxidation

The rate and efficiency of **bornite** weathering and leaching are influenced by several factors. The following tables summarize key quantitative data from experimental studies.

Parameter	Condition	Observation	Reference
Oxidant Type	Ferric (III) sulphate	Fastest kinetics and highest copper recovery.	[3]
Hydrogen peroxide	Faster kinetics than oxygen at <24 hours.	[3]	
Oxygen	Faster kinetics than hydrogen peroxide at ≥24 hours.	[3]	
Temperature	70°C vs. 90°C	Higher temperatures increase leaching rates, but 70°C may be more economical.	[2]
Particle Size	-53 + 38 µm vs. -355 + 150 µm	Smaller particle size leads to higher copper recovery.	[2]

Study Type	Leaching Conditions	Activation Energy (Ea)	Reaction Order	Reference
Nitric Acid Leaching	35-95°C, 1-9 mol/dm ³ HNO ₃	43 kJ/mol	1.57 (with respect to HNO ₃)	[4]
Nitric Acid Leaching	-	-	-2.53 (with respect to particle size)	[4]

Experimental Protocols

The study of **bornite** weathering and oxidation employs a range of analytical techniques to characterize the chemical and mineralogical changes.

Leaching Experiments

Objective: To determine the rate and extent of copper extraction from **bornite** under controlled conditions.

Methodology:

- **Sample Preparation:** A known mass of **bornite** ore of a specific particle size is placed in a reaction vessel.
- **Leaching Solution:** A leaching solution with a defined composition (e.g., sulfuric acid with a specific oxidant like ferric sulfate) is added to the reactor at a specific liquid-to-solid ratio.
- **Experimental Setup:** The leaching is typically carried out in a stirred tank reactor or a column setup to simulate heap leaching. Temperature is controlled using a water bath or heating mantle.
- **Sampling:** Aliquots of the leachate are collected at regular intervals to monitor the concentration of dissolved copper and other elements using techniques like Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).
- **Solid Residue Analysis:** At the end of the experiment, the solid residue is collected, washed, and dried for mineralogical and surface analysis.

Surface Analysis Techniques

5.2.1 X-ray Photoelectron Spectroscopy (XPS)

Objective: To determine the elemental composition and chemical states of elements on the surface of weathered **bornite**.

Methodology:

- **Sample Preparation:** A representative sample of the weathered **bornite** is mounted on a sample holder. For powder samples, it can be pressed into indium foil or dispersed on conductive tape.^[5] To study pristine surfaces, samples may be fractured in-situ under ultra-high vacuum.

- **Analysis:** The sample is irradiated with a monochromatic X-ray beam, causing the emission of photoelectrons. The kinetic energy of these electrons is measured to determine their binding energy, which is characteristic of the element and its chemical state.
- **Data Interpretation:** High-resolution spectra of key elements (Cu, Fe, S, O) are acquired to identify the various chemical species present on the surface, such as sulfides, sulfates, oxides, and hydroxides.

5.2.2 Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDX)

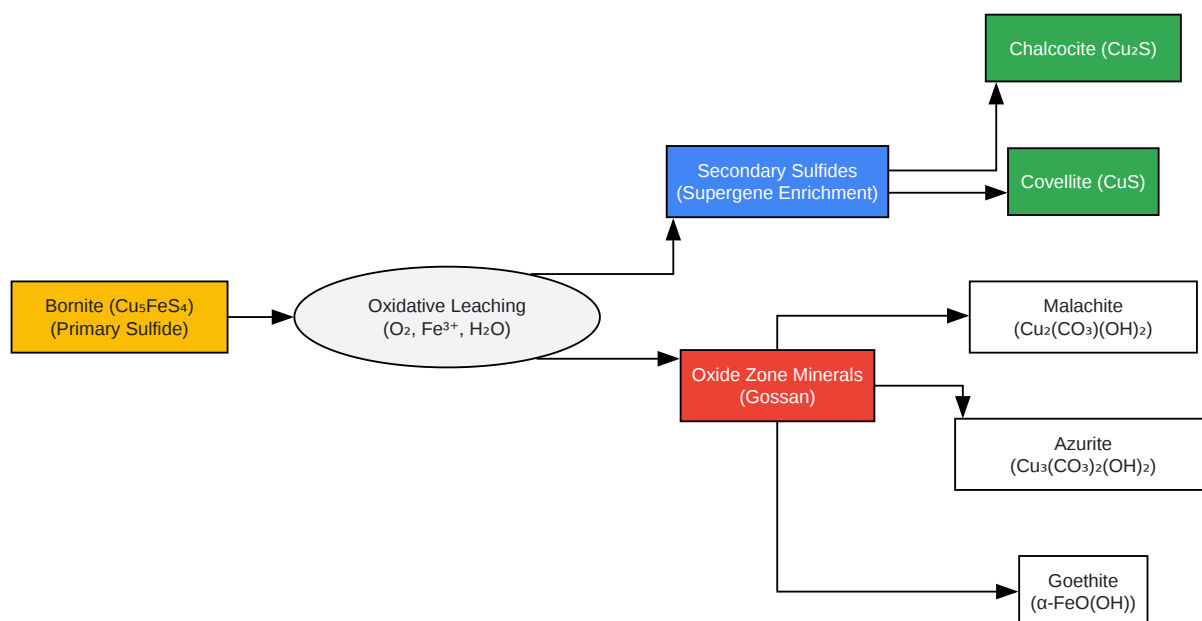
Objective: To visualize the morphology and determine the elemental composition of the weathered **bornite** and its alteration products at the micro-scale.

Methodology:

- **Sample Preparation:** The sample is mounted on an SEM stub, often coated with a thin layer of conductive material (e.g., carbon or gold) to prevent charging. Polished sections can be prepared to observe the internal structure and alteration textures.
- **Imaging:** A focused beam of electrons is scanned across the sample surface. The interaction of the beam with the sample generates various signals, including backscattered electrons (BSE), which provide compositional contrast, and secondary electrons (SE), which reveal surface topography.
- **Elemental Analysis (EDX):** The electron beam also excites the atoms in the sample, causing them to emit characteristic X-rays. An EDX detector measures the energy of these X-rays to identify the elements present and their relative abundance. This allows for elemental mapping of the sample surface.^[6]

Visualization of Weathering Pathways and Experimental Workflows

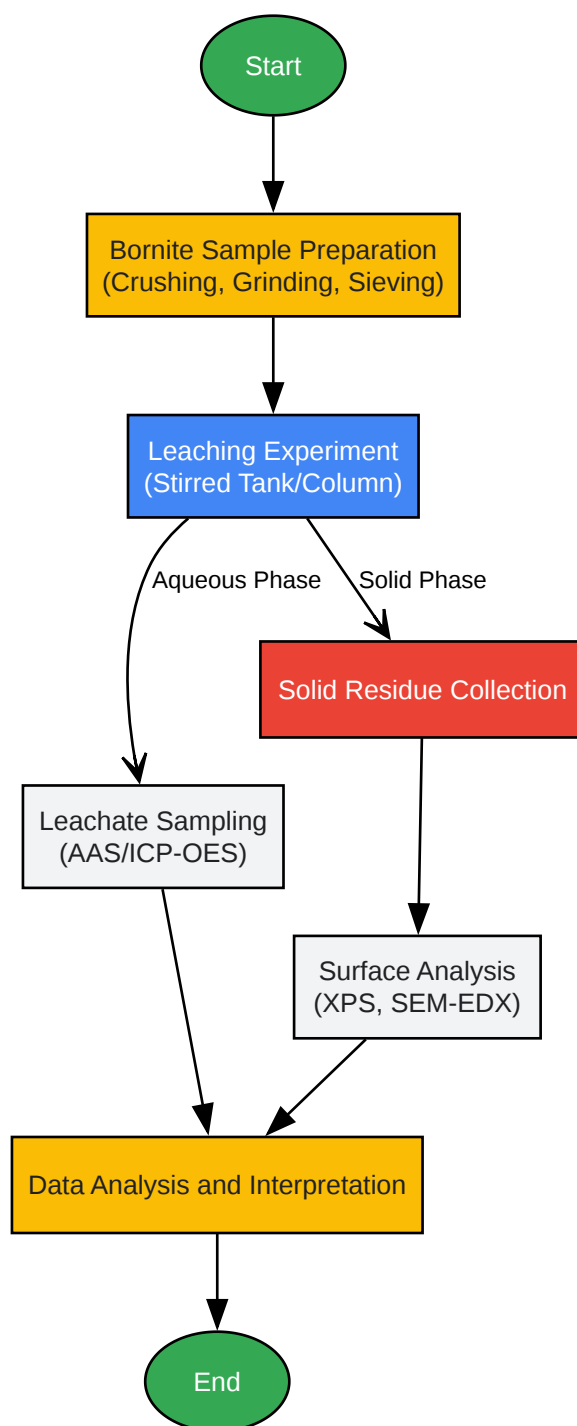
Bornite Weathering Pathway



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Caption: Generalized weathering pathway of **bornite**.

Experimental Workflow for Bornite Leaching Study



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Caption: Workflow for **bornite** leaching experiments.

Conclusion

The weathering and oxidation of **bornite** are fundamental processes with significant implications for the copper industry and environmental management. The transformation of **bornite** into more copper-rich secondary sulfides through supergene enrichment is a key factor in the formation of economically viable ore deposits. A thorough understanding of the reaction kinetics, the influence of various environmental parameters, and the nature of the oxidation products is essential for the development of efficient and sustainable hydrometallurgical extraction processes. The experimental protocols and analytical techniques detailed in this guide provide a robust framework for researchers and professionals to investigate these complex geochemical transformations.

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